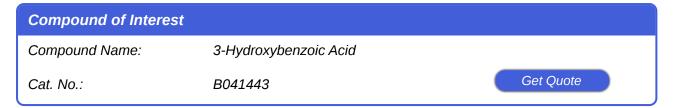


3-Hydroxybenzoic acid physical and chemical properties

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Hydroxybenzoic Acid**

Introduction

3-Hydroxybenzoic acid (3-HBA), also known as m-hydroxybenzoic acid, is a monohydroxybenzoic acid, an organic compound with the molecular formula C₇H₆O₃.[1][2][3] It is one of three isomers of hydroxybenzoic acid, alongside 2-hydroxybenzoic acid (salicylic acid) and 4-hydroxybenzoic acid.[2] 3-HBA serves as a crucial intermediate in the synthesis of plasticizers, resins, pharmaceuticals, and other fine chemicals.[1][4] It is found naturally in various plants, such as vanilla, raspberries, and tea, and is also a component of castoreum, an exudate from beavers.[2][3] This document provides a comprehensive overview of the physical and chemical properties of **3-Hydroxybenzoic acid**, intended for researchers, scientists, and professionals in drug development.

Physical Properties

3-Hydroxybenzoic acid is a white to off-white, odorless crystalline solid at room temperature, often appearing as a powder or needle-like crystals.[1][2][5] It is a non-flammable, hygroscopic, and non-volatile solid that is relatively stable.[2]

Table 1: Physical Properties of 3-Hydroxybenzoic Acid



| Property | Value | Source(s) |
|-------------------|---|-----------|
| Molecular Formula | C7H6O3 | [1][2][3] |
| Molecular Weight | 138.12 g/mol | [1][2][3] |
| Appearance | White or off-white crystalline powder/needles | [1][2] |
| Melting Point | 200-203 °C | [2][4][6] |
| Boiling Point | 274 - 297 °C | [2][5] |
| Density | 1.473 - 1.509 g/cm ³ | [2][5] |
| Vapor Pressure | 0.000158 mmHg | [1] |
| LogP | 1.50 | [1] |

Solubility

The solubility of **3-Hydroxybenzoic acid** is a critical factor in its application, particularly in pharmaceuticals. It is slightly soluble in water, with its solubility increasing at higher temperatures.[5][7] It is more soluble in organic solvents like ethanol, acetone, and ether.[5] The presence of both a hydroxyl (-OH) and a carboxyl (-COOH) group allows for strong hydrogen bonding with polar solvents, facilitating its dissolution.[5] The pH of the solution significantly influences its solubility; in alkaline solutions, the carboxylic acid group ionizes, greatly enhancing its aqueous solubility.[5]

Table 2: Solubility of 3-Hydroxybenzoic Acid



| Solvent | Solubility | Temperature | Source(s) |
|---------------|-------------------------|-------------|-----------|
| Water | 7.25 mg/mL | 25 °C | [1] |
| Water | 6.11 g / 100 g | 69 °C | [2] |
| Ethanol (98%) | 39.6 g / 100 g | 65 °C | [2] |
| n-Butanol | 20.7 g / 100 g | 36.5 °C | [2] |
| DMSO | 28 mg/mL (202.72 mM) | 25 °C | [8] |
| Hexane | Insoluble | - | [2] |
| Chloroform | Insoluble | - | [2] |

Chemical Properties

3-Hydroxybenzoic acid is a stable compound, even at temperatures up to 300 °C, a property not shared by its ortho and para isomers.[2][4] Its chemical reactivity is characterized by the presence of the carboxyl and hydroxyl functional groups on the benzene ring.

Table 3: Chemical and Spectroscopic Properties of 3-Hydroxybenzoic Acid

| pKa 4.06 [9] Dissociation Constants (19°C) $K_1 = 8.71 \times 10^{-5}, K_2 = 1.18 \times 10^{-10}$ [2] | Property | Value | Source(s) |
|---|-------------------------------|----------------------------------|-----------|
| Dissociation Constants (19°C) [2] | рКа | 4.06 | [9] |
| | Dissociation Constants (19°C) | | [2] |
| ¹ H NMR (DMSO-d ₆ , 400 MHz) δ (ppm) 12.87 (s, 1H), 9.79 (s, 1H), 7.43-7.39 (m, 2H), 7.31 (t, 1H), [1][10] 7.04-7.02 (m, 1H) | , | 7.43-7.39 (m, 2H), 7.31 (t, 1H), | [1][10] |
| 13 C NMR (DMSO-d ₆ , 15.09 Available in literature [1][11] | | Available in literature | [1][11] |
| IR Spectrum Available in literature [12][13] | IR Spectrum | Available in literature | [12][13] |
| Mass Spectrum Available in literature [12][13] | Mass Spectrum | Available in literature | [12][13] |



Chemical Reactions

Electrophilic substitution reactions, such as nitration, halogenation, and sulfonation, on **3-hydroxybenzoic acid** primarily occur at the ortho or para positions relative to the hydroxyl group.[2][4]

- Nitration: Reaction with 62% aqueous nitric acid yields 2-nitro-3-hydroxybenzoic acid as
 the main product, with smaller amounts of 4-nitro- and 6-nitro-3-hydroxybenzoic acids.[2]
 [4]
- Esterification: Forms various esters like methyl 3-hydroxybenzoate, which are used as preservatives and fragrances.[2]
- Amidation: Can be amidated to form amides such as 3-hydroxybenzamide, used in pharmaceuticals and dyes.[2]
- Reduction: Can be reduced to form 3-hydroxybenzyl alcohol.[2]
- Acyl Chloride Formation: Reacts with phosphorus pentachloride to form 3-hydroxybenzoyl chloride.[2]
- Schmidt Reaction: Can be converted to m-aminophenol in an 80% yield by reacting with hydrazoic acid.[4]

Experimental Protocols Synthesis of 3-Hydroxybenzoic Acid

A common industrial method for synthesizing **3-hydroxybenzoic acid** is through the alkali fusion of sodium **3-sulfobenzoate**.[2][3]

- Sulfonation: Benzoic acid is reacted with oleum (fuming sulfuric acid) with stirring, and the temperature is raised to approximately 100 °C for 2 hours to produce sodium 3sulfobenzoate.[4]
- Alkali Fusion: The resulting sulfonated product is transferred to an alkali melting pot. Solid sodium hydroxide is added, and the mixture is heated to 210-220 °C for 4-5 hours.[2][3][4]



This process can also be carried out in a nickel autoclave under pressure (10-30 bars) at temperatures between 200-300 °C.[14]

- Acidification: After the reaction, the melt is cooled and dissolved in water.[14] The solution is
 then acidified with a mineral acid, such as diluted sulfuric acid or hydrochloric acid, to
 precipitate the crude 3-hydroxybenzoic acid.[2][14]
- Purification: The crude product is purified by recrystallization from water, often with the
 addition of activated carbon to remove impurities.[2] This method typically yields 3hydroxybenzoic acid with a purity of about 90%.[2]



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Caption: Synthesis of **3-Hydroxybenzoic Acid** via Sulfonation and Alkali Fusion.

Characterization and Analysis Workflow

The physical and chemical properties of synthesized or procured **3-Hydroxybenzoic acid** are confirmed through a standard analytical workflow.

- Physical Characterization: The appearance, color, and odor are noted. The melting point is determined using a capillary melting point apparatus.[15]
- Spectroscopic Analysis:
 - FTIR Spectroscopy: Infrared spectra are recorded, typically on a potassium bromide (KBr)
 pellet, to identify characteristic functional group vibrations.[15]
 - NMR Spectroscopy: ¹H and ¹³C NMR spectra are acquired, usually in a deuterated solvent like DMSO-d₆, to confirm the chemical structure and purity.[1][15]

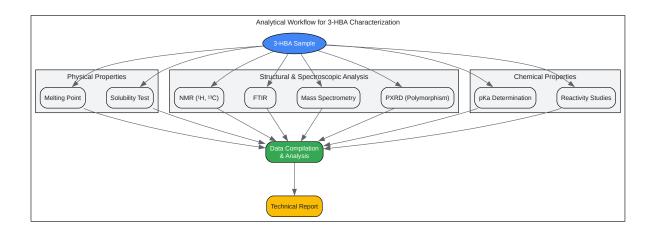
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- Mass Spectrometry: Mass spectra are obtained to determine the molecular weight and fragmentation pattern of the compound.[15]
- Purity and Polymorphism:
 - Chromatography: Techniques like Thin Layer Chromatography (TLC) are used to monitor reaction progress and assess purity.[15]
 - Powder X-ray Diffraction (PXRD): This technique is essential for studying the crystalline structure and identifying different polymorphic forms of the compound.[16]
- Solubility and pKa Determination:
 - Solubility Studies: The solubility is determined by adding the compound to various solvents at controlled temperatures until saturation is reached.
 - Potentiometric Titration: The pKa value is typically determined by titrating a solution of the acid with a strong base and monitoring the pH change.





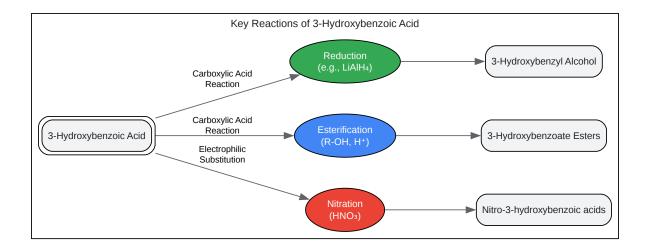
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Caption: General workflow for the characterization of 3-Hydroxybenzoic acid.

Key Chemical Reactions Visualization

The reactivity of **3-Hydroxybenzoic acid** is central to its utility as a chemical intermediate. The following diagram illustrates some of its fundamental transformations.





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Caption: Simplified reaction pathways for **3-Hydroxybenzoic acid**.

Safety and Handling

3-Hydroxybenzoic acid is considered harmful if swallowed and can cause skin and serious eye irritation.[17][18][19] It may also cause respiratory tract irritation.[17][19] Standard laboratory safety precautions should be followed when handling this compound. This includes using personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[19] [20] Handling should be done in a well-ventilated area or under a fume hood to avoid inhalation of dust.[18][21] Store in a cool, dry place in a tightly sealed container, away from strong oxidizing agents.[7][21]

Conclusion

3-Hydroxybenzoic acid is a versatile organic compound with well-defined physical and chemical properties that make it a valuable building block in various industrial applications, including pharmaceuticals and polymer science. A thorough understanding of its solubility, reactivity, and crystalline forms is essential for its effective utilization in research and



development.[16] The experimental protocols for its synthesis and characterization are well-established, allowing for consistent production and quality control.

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- To cite this document: BenchChem. [3-Hydroxybenzoic acid physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041443#3-hydroxybenzoic-acid-physical-and-chemical-properties]

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